

Personal protective equipment for handling Ophiobolin G

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Compound of Interest

Compound Name: Ophiobolin G

Cat. No.: B15347042

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Essential Safety and Handling of Ophiobolin G

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate safety and logistical information for the handling and disposal of **Ophiobolin G**, a sesterterpenoid natural product with potent cytotoxic properties. Given the limited specific data for **Ophiobolin G**, the following guidelines are based on information for related Ophiobolins (e.g., Ophiobolin A) and general best practices for handling highly potent, cytotoxic compounds. Researchers should treat **Ophiobolin G** with extreme caution.

Hazard Identification and Toxicity

Ophiobolins as a class of compounds exhibit significant cytotoxicity against a variety of cancer cell lines[1][2]. While a specific Safety Data Sheet (SDS) for **Ophiobolin G** is not readily available, data for the related Ophiobolin A indicates it is toxic if swallowed and harmful in contact with skin or if inhaled[3]. The cytotoxic nature of these compounds necessitates stringent safety protocols to prevent occupational exposure.

Toxicity Data (Ophiobolin A)	Value	Species
Oral LD50	238 mg/kg	Mouse[3]
Intraperitoneal LD50	21 mg/kg	Mouse[3]
Subcutaneous LD50	73 mg/kg	Mouse[3]

It is crucial to note that these values are for Ophiobolin A and should be used as a conservative estimate of the potential toxicity of **Ophiobolin G**.

Personal Protective Equipment (PPE)

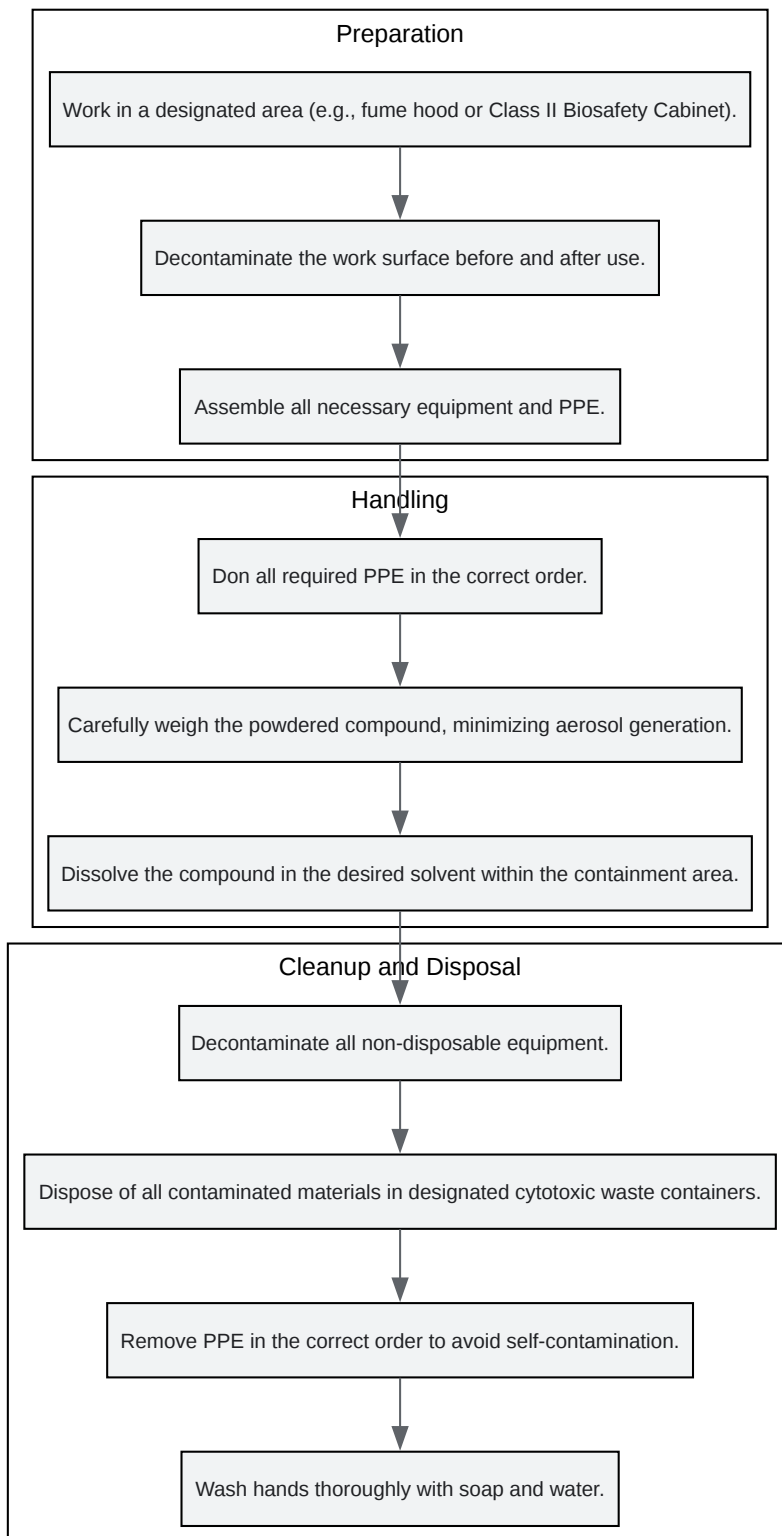
A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the hazardous substance[4]. The following table outlines the recommended PPE for handling **Ophiobolin G**.

Body Part	Required PPE	Specifications and Rationale
Hands	Double Nitrile Gloves	Gloves should be powder-free and compliant with ASTM D6978 (resistance to chemotherapy drugs)[1][4]. Double gloving provides an extra layer of protection. Change gloves frequently and immediately if contaminated.
Body	Disposable Gown	A disposable, solid-front gown with long sleeves and tight-fitting cuffs is required to protect against splashes and aerosol exposure[4].
Eyes/Face	Safety Goggles and Face Shield	Use tightly sealed safety goggles and a full-face shield to protect against splashes and airborne particles[5].
Respiratory	N95 or Higher Respirator	A NIOSH-approved N95 or higher-level respirator is necessary when handling the powdered form of Ophiobolin G to prevent inhalation of aerosolized particles[4].

Operational Plan for Handling Ophiobolin G

A systematic workflow is essential to minimize the risk of exposure during the handling of **Ophiobolin G**.

Figure 1: Experimental Workflow for Handling Ophiobolin G

[Click to download full resolution via product page](#)Figure 1: Experimental Workflow for Handling **Ophiobolin G**

Disposal Plan

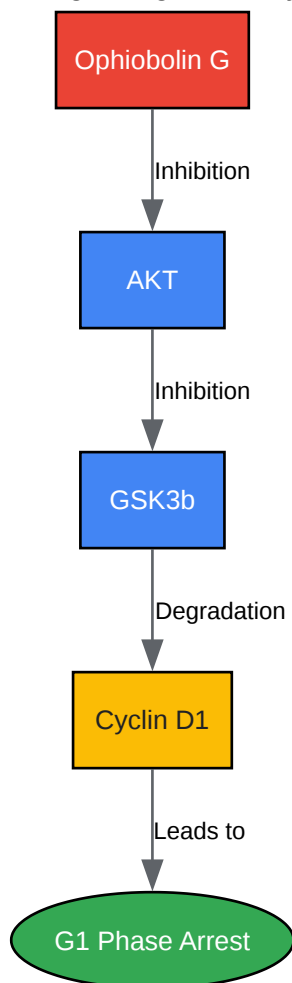
All materials contaminated with **Ophiobolin G** are considered cytotoxic waste and must be disposed of according to institutional and local regulations.

- **Waste Segregation:** All contaminated items (e.g., gloves, gowns, pipette tips, vials) must be segregated into clearly labeled, leak-proof, and puncture-resistant cytotoxic waste containers[2][6][7].
- **Container Labeling:** Containers must be marked with the cytotoxic hazard symbol[2].
- **Disposal Method:** The primary method for the disposal of cytotoxic waste is high-temperature incineration by a licensed hazardous waste disposal service[8]. Never dispose of cytotoxic waste in general laboratory trash or down the drain.

Potential Signaling Pathway of Ophiobolin G

While the precise signaling pathway of **Ophiobolin G** is not fully elucidated, research on related ophiobolins suggests several potential mechanisms of action. Ophiobolin O has been shown to induce G1 phase arrest in breast cancer cells through the AKT/GSK3 β /Cyclin D1 signaling pathway[9]. Additionally, 6-epi-**ophiobolin G** is suggested to be a potential estrogen receptor down-regulator[10]. The diagram below illustrates a potential pathway based on the known activity of Ophiobolin O.

Figure 2: Potential Signaling Pathway of Ophiobolin G



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Figure 2: Potential Signaling Pathway of **Ophiobolin G**

Disclaimer: The information provided is intended for trained laboratory personnel and is based on the best available data for related compounds. A thorough risk assessment should be conducted for any specific experimental protocol involving **Ophiobolin G**. Always consult your institution's safety office for guidance.

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